

Application Notes and Protocols for DNL343 In Vivo Mouse Studies

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Compound of Interest

Compound Name: DNL343
Cat. No.: B11931049

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These application notes provide a comprehensive overview of the preclinical administration of **DNL343**, a central nervous system (CNS) penetrant activator of the eukaryotic initiation factor 2B (eIF2B), in mouse models of neurological stress and disease. The protocols detailed below are based on established in vivo studies and are intended to guide researchers in designing and executing their own experiments.

Introduction

DNL343 is a small molecule designed to inhibit the Integrated Stress Response (ISR), a key cellular signaling pathway that can contribute to neurodegeneration when chronically activated. [1][2] By activating eIF2B, **DNL343** helps to restore normal protein synthesis and mitigate the detrimental effects of cellular stress.[3][4] The following sections provide detailed information on the dosage, administration, and experimental design for in vivo mouse studies using **DNL343**.

Data Presentation

Table 1: DNL343 Dosage and Administration in Wild-Type Mice (Pharmacokinetic/Pharmacodynamic Studies)

Administration Route	Dosage/Concentration	Dosing Schedule	Vehicle/Formulation	Mouse Strain	Key Findings
Oral Gavage	62.5 mg/kg	Single dose	0.5% methylcellulose solution[5]	Wild-type	High CNS penetrance with similar unbound concentrations in plasma and brain.[1] [6]
In-food	50, 150, or 500 mg/kg of chow	Chronic (up to 37 days)	PicoLab Mouse Diet 20 (bacon flavored)[6]	Wild-type	Dose-dependent increase in plasma and brain exposure; well-tolerated.[1] [7]

Table 2: DNL343 Dosage and Administration in Optic Nerve Crush (ONC) Mouse Model

Administration Route	Dosage	Dosing Schedule	Vehicle	Mouse Strain	Key Findings
Oral Gavage	0.75, 3, or 12 mg/kg	Once daily, starting 3 hours post-ONC, for 2 or 14 days[7][8]	0.5% methylcellulose solution[5]	Wild-type	Dose-dependent reduction of ISR activation and neurodegeneration; significant protection of retinal ganglion cells at 3 and 12 mg/kg.[1][7]

Table 3: DNL343 Dosage and Administration in eIF2B Loss-of-Function (LOF) Mouse Model

Administration Route	Dosage/Concentration	Dosing Schedule	Formulation	Mouse Strain	Key Findings
In-food (Prophylactic)	Equivalent to 0.3, 1, 3, or 10 mg/kg oral gavage doses	Chronic, starting at 10-17 weeks of age (pre-symptomatic) [1][9]	Medicated rodent chow[9]	eIF2B LOF	Dose-dependent inhibition of ISR activation, prevention of motor dysfunction, and neurodegeneration. [1][9]
In-food (Therapeutic)	100 mg/kg of chow (equivalent to 10 mg/kg oral gavage)	Chronic, for 4 weeks, starting at 19-26 weeks of age (symptomatic) [1][6][9]	Medicated rodent chow[9]	eIF2B LOF	Reversal of plasma biomarkers of neuroinflammation and neurodegeneration, and prevention of premature mortality. [1][9]

Experimental Protocols

Preparation of DNL343 for Oral Gavage

Materials:

- **DNL343** powder
- 0.5% (w/v) methylcellulose in purified water
- Glass vials

- Stir plate and stir bar

Procedure:

- Weigh the required amount of **DNL343** powder and place it in a glass vial.
- Add half the final volume of purified water to the vial.
- Gently mix the suspension using a stir bar and stir plate.
- Prepare a 1% (w/v) methylcellulose solution by dissolving methylcellulose in the remaining half of the final volume of purified water.
- Add the 1% methylcellulose solution to the **DNL343** suspension to achieve a final methylcellulose concentration of 0.5%.
- Continue stirring until a homogenous suspension is achieved. Prepare fresh daily.

Administration of DNL343 via Oral Gavage

Procedure:

- Accurately weigh each mouse to determine the correct volume of **DNL343** suspension to administer.
- Gently restrain the mouse.
- Using a proper-sized gavage needle, carefully administer the **DNL343** suspension orally.
- Monitor the animal for a short period after administration to ensure no adverse effects.

Preparation of DNL343-Medicated Chow

Materials:

- **DNL343** powder
- PicoLab Mouse Diet 20 (bacon flavored, catalog # 5058) or other suitable grain-based rodent diet.

- A commercial service for pelleting medicated chow (e.g., Bio-Serv) is recommended for homogeneity.

Procedure:

- Calculate the amount of **DNL343** needed based on the target dose in mg/kg of body weight per day and the estimated daily food consumption of the mice (e.g., an estimated 0.1 kg of chow per kg of body weight per day).[6]
- Provide the **DNL343** and specifications to a commercial vendor to blend the compound into the rodent diet and form pellets.

Optic Nerve Crush (ONC) Model and DNL343 Treatment

Procedure:

- Anesthetize the wild-type mice using an appropriate anesthetic agent.
- Perform the optic nerve crush procedure on one eye, leaving the contralateral eye as an uninjured control.
- Three hours after the ONC procedure, begin once-daily oral gavage administration of **DNL343** or vehicle.[7][8]
- Continue daily dosing for the duration of the experiment (e.g., 2 or 14 days).
- At the end of the study, euthanize the animals and collect tissues (e.g., retinas) for analysis.

eIF2B Loss-of-Function (LOF) Mouse Model and DNL343 Treatment

Procedure for Prophylactic Treatment:

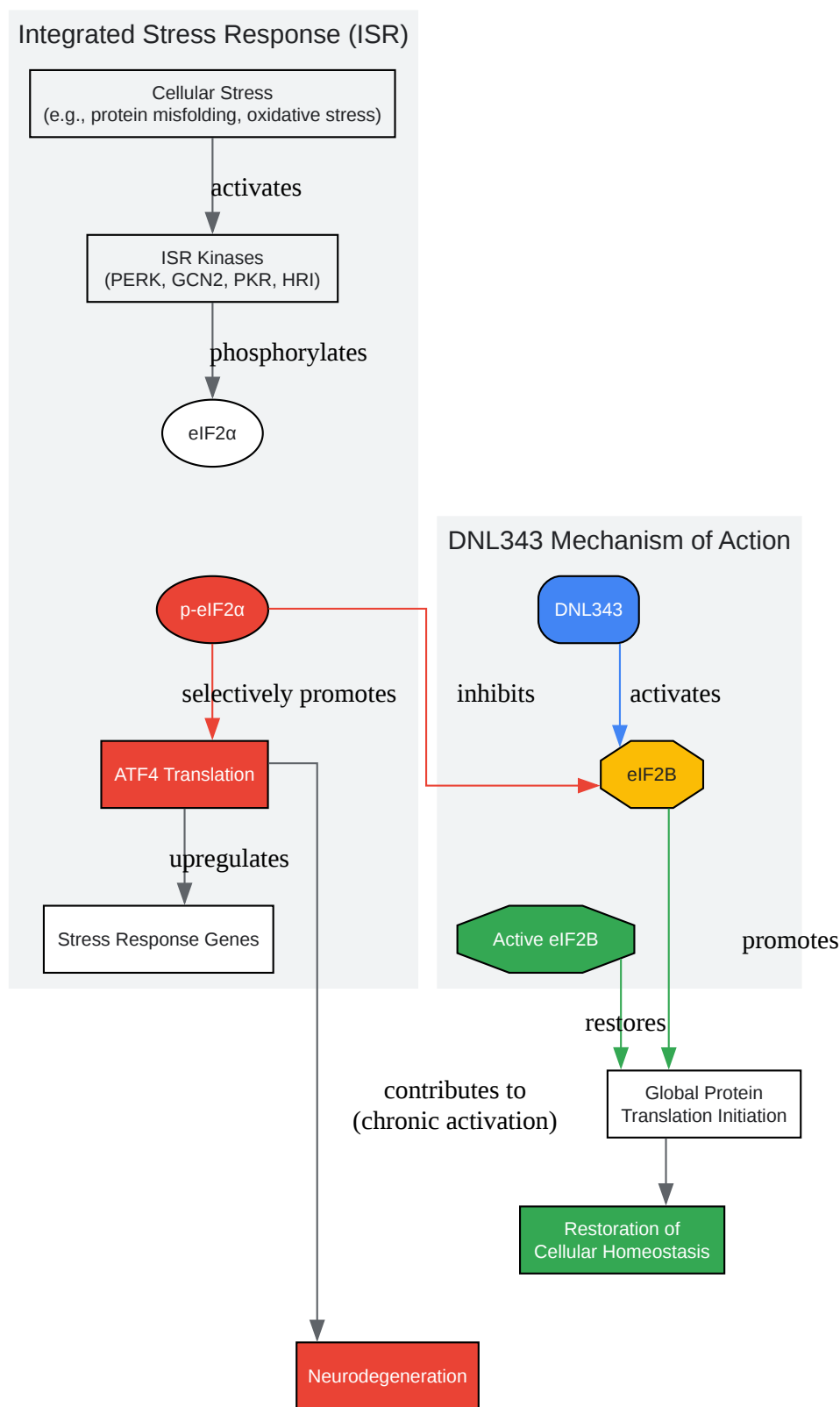
- At a pre-symptomatic age (e.g., 10-17 weeks), house eIF2B LOF mice and their wild-type littermates in cages with free access to **DNL343**-medicated or control chow.[1][9]
- Monitor food intake and body weight regularly.

- Conduct behavioral and motor function tests at specified intervals.
- Collect plasma samples periodically to measure biomarkers of neurodegeneration (e.g., neurofilament light chain - NfL).
- At the end of the study, euthanize the animals and collect brain and other tissues for analysis.

Procedure for Therapeutic Treatment:

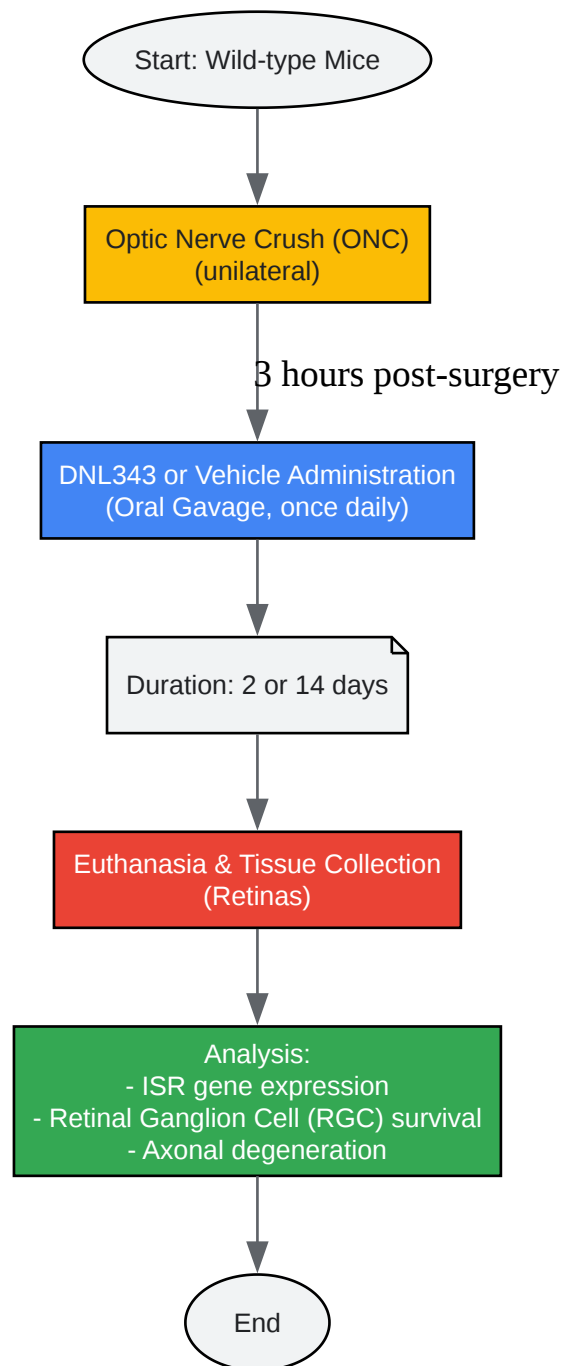
- At a symptomatic age (e.g., 19-26 weeks), begin providing eIF2B LOF mice with **DNL343**-medicated or control chow.[\[1\]](#)[\[6\]](#)[\[9\]](#)
- Follow the monitoring and analysis steps as described for the prophylactic treatment.

Mandatory Visualization



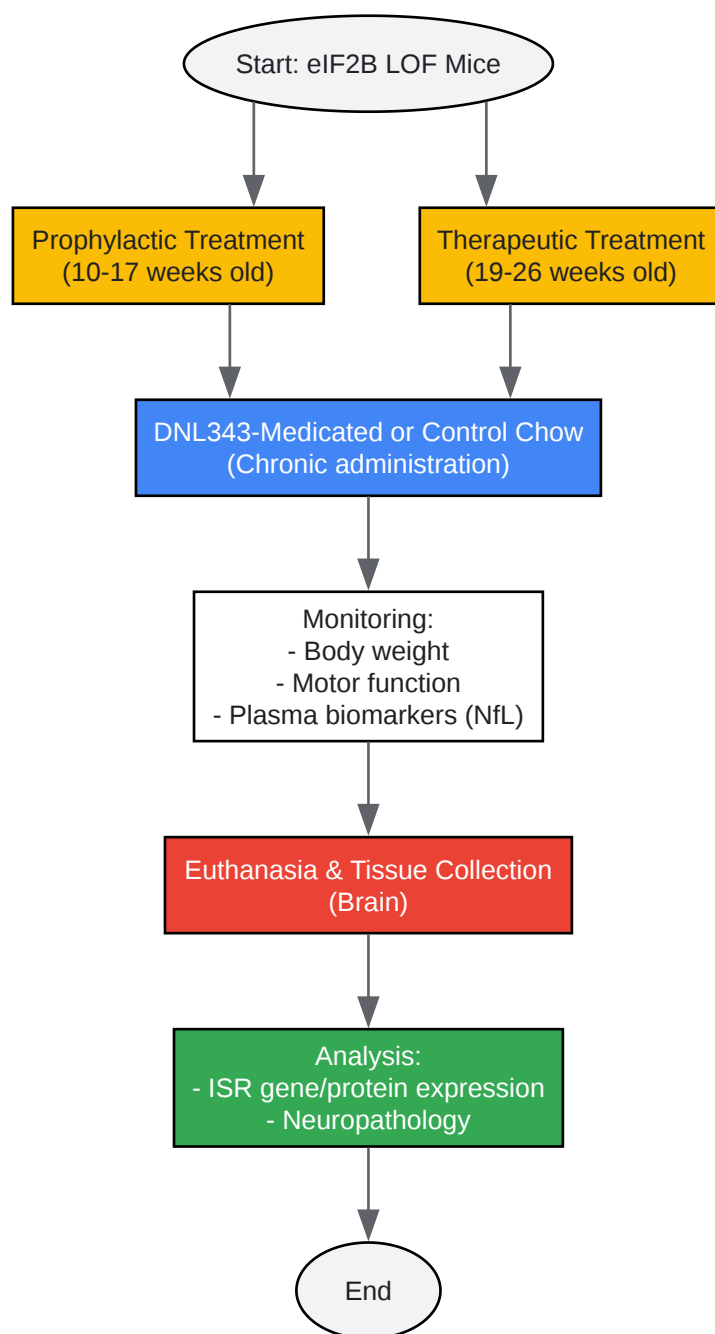
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Caption: **DNL343** signaling pathway in the context of the Integrated Stress Response.



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Caption: Experimental workflow for **DNL343** treatment in the Optic Nerve Crush (ONC) mouse model.



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Caption: Experimental workflow for **DNL343** treatment in the eIF2B Loss-of-Function (LOF) mouse model.

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References

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